

Spectroscopic Characterization of N-(2-Amino-5-chlorophenyl)methanesulfonamide

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Compound of Interest

Compound Name: *N*-(2-Amino-5-chlorophenyl)methanesulfonamide

CAS No.: 926199-14-6

Cat. No.: B3167901

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Technical Guide & Analytical Protocols

Chemical Identity & Structural Context

Before interpreting spectral data, the structural provenance of the molecule must be established to differentiate it from its structural isomers (e.g., 2-amino-5-chlorobenzenesulfonamide).^{[1][2]}

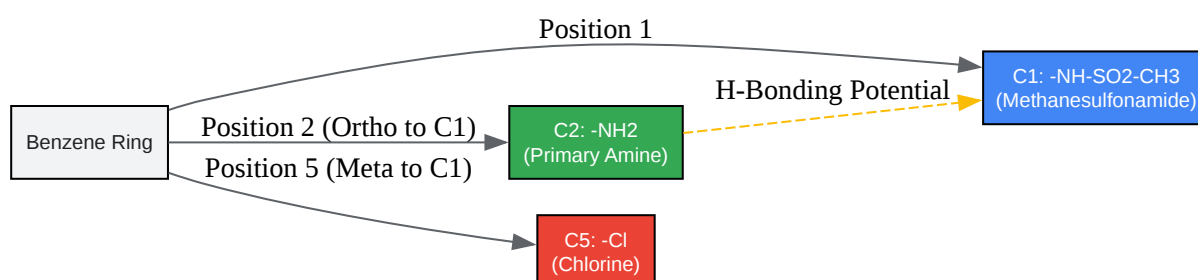
- IUPAC Name: **N-(2-Amino-5-chlorophenyl)methanesulfonamide**^{[1][2]}
- CAS Registry Number: 926199-14-6^{[1][2]}
- Molecular Formula:
- Molecular Weight: 220.68 g/mol ^[1]
- Core Scaffold: 4-Chloro-1,2-phenylenediamine derivative.^{[1][2]}

Structural Logic

The molecule consists of a benzene ring substituted at the 1, 2, and 5 positions.[2]

- Position 1: Methanesulfonamide group (
).[2] This is an electron-withdrawing group (EWG) but less deactivating than a nitro group due to the nitrogen lone pair.[1][2]
- Position 2: Primary amine (
).[1][2] This is a strong electron-donating group (EDG), significantly shielding the ortho-proton.[1][2]
- Position 5: Chlorine atom.[2][3][4][5]

Visualizing the Structure & Connectivity (DOT Diagram)



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Caption: Structural connectivity of **N-(2-Amino-5-chlorophenyl)methanesulfonamide** highlighting substituent relationships.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data is the primary method for structural validation. The presence of two distinct nitrogen-bearing protons (sulfonamide NH vs. aniline NH₂) is the diagnostic feature.[2]

H NMR Data (400 MHz, DMSO-)

Solvent Choice: DMSO-

is required to observe the exchangeable protons (NH and NH₂), which often broaden or disappear in

.[\[2\]](#)

Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Justification
2.98	Singlet (s)	3H		Characteristic methyl sulfonyl peak. [1] [2]
5.25	Broad Singlet (br s)	2H		Aniline protons; shift varies with concentration/water content. [1] [2]
6.78	Doublet (d, Hz)	1H	Ar-H (C3)	Ortho to (strong shielding). [1] [2]
7.08	Doublet of Doublets (dd, Hz)	1H	Ar-H (C4)	Meta to , Ortho to Cl. [2]
7.22	Doublet (d, Hz)	1H	Ar-H (C6)	Ortho to Sulfonamide, Meta to Cl. [2]
9.05	Broad Singlet (s)	1H		Sulfonamide proton; highly deshielded and acidic. [1] [2]

C NMR Data (100 MHz, DMSO-)

Chemical Shift (, ppm)	Assignment	Note
39.5		Methyl carbon (often obscured by DMSO solvent peak).[1][2]
116.5	C3 (Ar-CH)	Shielded by ortho-amine.[1][2]
123.8	C1 (Ar-C-N)	Ipso to sulfonamide.[1][2]
126.2	C5 (Ar-C-Cl)	Ipso to chlorine.[1][2]
127.5	C6 (Ar-CH)	
128.0	C4 (Ar-CH)	
142.5	C2 (Ar-C-NH ₂)	Ipso to amine (most deshielded quaternary carbon).[1][2]

Mass Spectrometry (LC-MS)

Mass spectrometry confirms the molecular weight and the characteristic chlorine isotope pattern.[2]

ESI-MS Parameters[1][2]

- Ionization Mode: Electrospray Ionization, Positive Mode (ESI+).
- Fragmentor Voltage: 100-135 V.[1]
- Carrier Solvent: Acetonitrile/Water + 0.1% Formic Acid.[2]

Diagnostic Signals

m/z (Observed)	Ion Identity	Relative Abundance	Interpretation
221.0		100%	Base peak (isotope). [1] [2]
223.0		~33%	Characteristic isotope peak (3:1 ratio confirms mono-chloro). [2]
243.0		Variable	Sodium adduct. [2]
142.0	$[\text{M-SO}_2\text{CH}_3]^+$	Low	Loss of methanesulfonyl group (fragmentation). [2]

Infrared (IR) Spectroscopy

IR is used primarily to verify the functional groups (Sulfonamide vs. Free Amine).[\[2\]](#)

Wavenumber ()	Vibration Mode	Functional Group
3420, 3340	Stretching ()	Primary Amine () asymmetric/symmetric.
3250	Stretching ()	Sulfonamide (). [1] [2]
1325	Stretching ()	Asymmetric Sulfone stretch. [2]
1155	Stretching ()	Symmetric Sulfone stretch. [2]
1620	Bending ()	Amine scissoring. [2]

Experimental Protocols

To ensure reproducibility and data integrity (Trustworthiness), the following protocols should be used for sample preparation and analysis.

Sample Preparation for NMR

Objective: Prevent H/D exchange of the labile protons to ensure visibility of NH signals.[\[2\]](#)

- Drying: Dry the solid sample under high vacuum (<1 mbar) at 40°C for 4 hours to remove residual water.
- Solvent: Use ampouled, 99.9% DMSO-
(stored over molecular sieves).
- Concentration: Dissolve 5–10 mg of sample in 0.6 mL of solvent.

- Transfer: Filter through a cotton plug directly into the NMR tube to remove suspended particulates.^[2]
- Acquisition: Run the spectrum immediately. Delay can lead to moisture absorption, broadening the peak.^[2]

HPLC Purity Method

Objective: Quantify purity and identify potential nitro-precursor impurities.^{[1][2]}

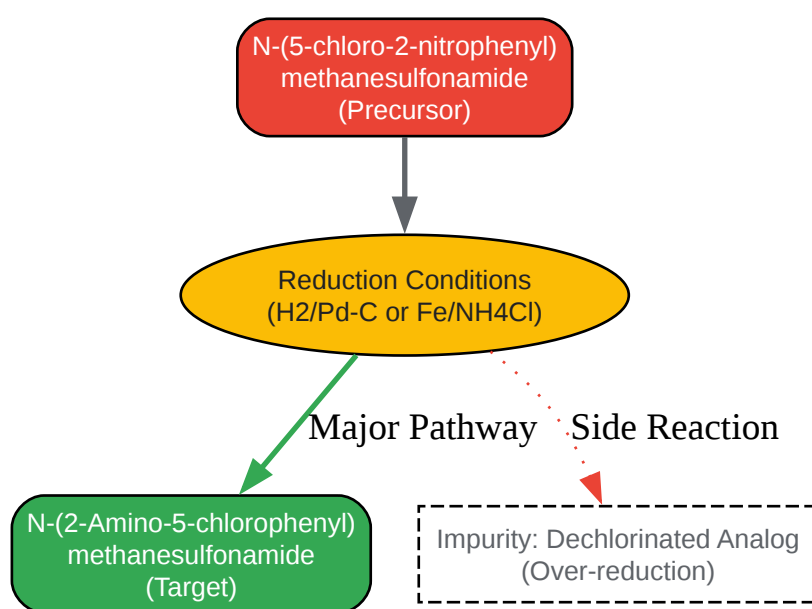
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Flow Rate: 1.0 mL/min.^[2]
- Detection: UV at 254 nm (aromatic) and 220 nm (amide/sulfonamide).^[2]
- Mobile Phase A: Water + 0.05% TFA.^[2]
- Mobile Phase B: Acetonitrile + 0.05% TFA.^[2]
- Gradient:
 - 0-2 min: 5% B^{[1][2]}
 - 2-15 min: 5%
95% B^{[1][2]}
 - 15-20 min: 95% B^[1]

Synthesis & Impurity Profile (Contextual Grounding)

Understanding the synthesis is crucial for interpreting "ghost peaks" in the spectra. This compound is typically synthesized via the reduction of N-(5-chloro-2-nitrophenyl)methanesulfonamide.^{[1][2]}

Impurity Alert:

- Precursor: N-(5-chloro-2-nitrophenyl)methanesulfonamide.[1][2]
 - NMR Check: Look for downfield shifts of aromatic protons (due to Nitro EWG) and absence of the peak at 5.25 ppm.
- Over-reduction: Dechlorinated product (N-(2-aminophenyl)methanesulfonamide).[1][2]
 - MS Check: Look for m/z 187 () and loss of the Cl isotope pattern.[2]



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Caption: Synthesis pathway via nitro-reduction, highlighting potential dechlorinated impurities.

References

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